

Application Notes and Protocols for Ladarixin Stock Solutions in In Vitro Research

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Compound of Interest

Compound Name: Ladarixin

Cat. No.: B1674319

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Introduction

Ladarixin (also known as DF 2156A) is a potent and selective, non-competitive allosteric antagonist of the chemokine receptors CXCR1 and CXCR2.^{[1][2]} These receptors are key mediators in inflammatory pathways, primarily activated by interleukin-8 (IL-8 or CXCL8), and play a crucial role in the recruitment and activation of neutrophils and other leukocytes.^{[3][4][5]} By inhibiting CXCR1/2, **Ladarixin** effectively modulates inflammatory responses, making it a valuable tool for in vitro studies across various fields, including immunology, oncology, and metabolic diseases. This document provides detailed protocols for the preparation, storage, and use of **Ladarixin** stock solutions for in vitro experiments.

Chemical and Physical Properties

A clear understanding of **Ladarixin**'s properties is essential for accurate stock solution preparation.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ F ₃ NO ₆ S ₂	
Molecular Weight	375.34 g/mol	
Appearance	White to off-white powder	
Purity	≥98%	
Primary In Vitro Target	CXCR1 and CXCR2	

Solubility of Ladarixin

Ladarixin is practically insoluble in water but exhibits good solubility in organic solvents. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration primary stock solutions.

Solvent	Solubility	Notes
DMSO	≥ 75 mg/mL (199.81 mM)	Use fresh, anhydrous DMSO as moisture can reduce solubility.
Ethanol	≥ 75 mg/mL	May be used as an alternative to DMSO for initial solubilization.
Water	Insoluble	
Culture Medium	Varies	Direct dissolution is not recommended. Dilute from a high-concentration stock.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration (e.g., 25 mM) Primary Stock Solution in DMSO

This protocol describes the preparation of a highly concentrated stock solution that can be aliquoted and stored for long-term use.

Materials:

- **Ladarixin** powder (CAS No. 849776-05-2)
- Anhydrous Dimethyl Sulfoxide (DMSO, cell culture grade)
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Before opening, centrifuge the vial of **Ladarixin** powder to ensure all the powder is at the bottom.
- Weighing: Accurately weigh the desired amount of **Ladarixin** powder. For example, to prepare 1 mL of a 25 mM stock solution:
 - Calculation: $0.025 \text{ mol/L} \times 375.34 \text{ g/mol} = 9.38 \text{ mg/mL}$.
 - Weigh out 9.38 mg of **Ladarixin**.
- Solubilization:
 - Add the weighed **Ladarixin** to a sterile tube.
 - Add the calculated volume of anhydrous DMSO (in this case, 1 mL).
 - Vortex thoroughly until the powder is completely dissolved. Gentle warming (to 37°C) or sonication can be used to aid dissolution if precipitation occurs.

- Sterilization (Optional): If required, the stock solution can be sterilized by filtering through a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μL) in sterile cryovials. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.
 - Label each aliquot clearly with the compound name, concentration, date, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the primary DMSO stock into a final working concentration in cell culture medium.

Materials:

- **Ladarixin** primary stock solution (e.g., 25 mM in DMSO)
- Sterile cell culture medium appropriate for your experiment
- Sterile microcentrifuge tubes and pipette tips

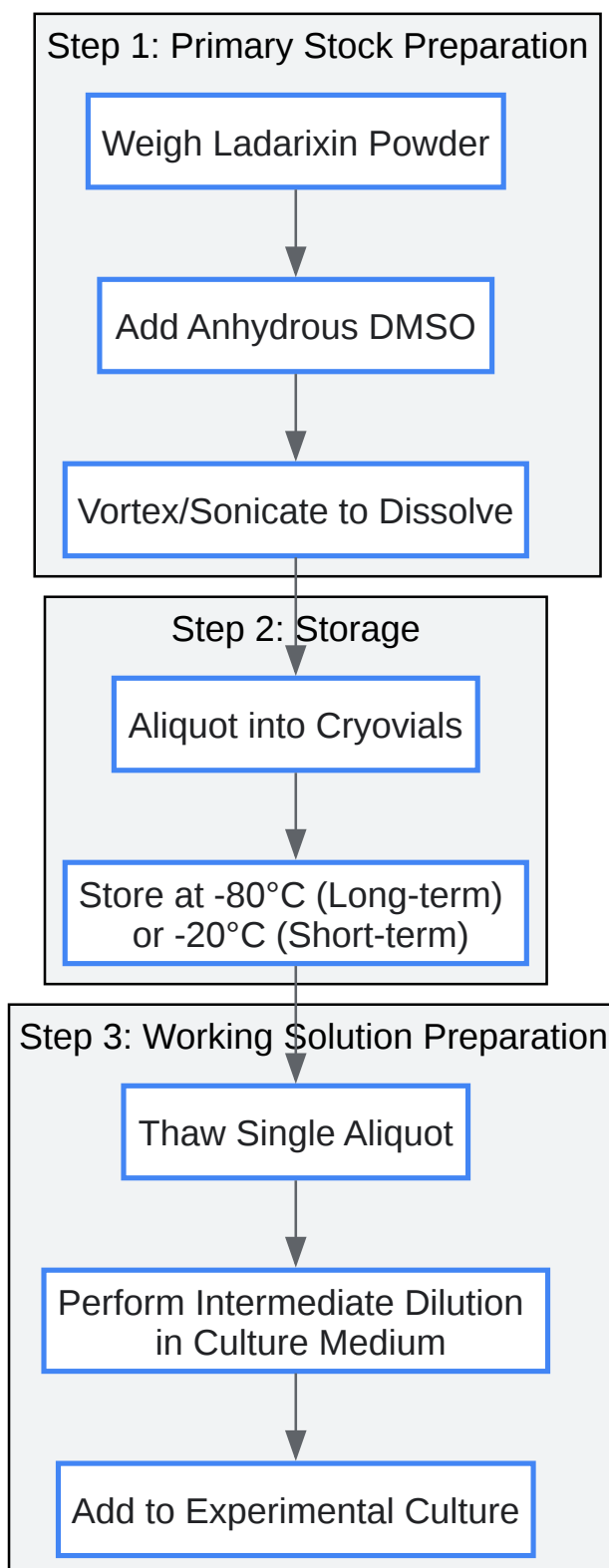
Procedure:

- Thawing: Thaw a single aliquot of the primary **Ladarixin** stock solution at room temperature.
- Intermediate Dilution (Recommended): To avoid precipitation and ensure accurate pipetting of small volumes, perform a serial or intermediate dilution. For example, to achieve a final concentration of 10 μM in your experiment:
 - Prepare a 1 mM intermediate stock by diluting the 25 mM primary stock 1:25 in sterile culture medium (e.g., 2 μL of 25 mM stock + 48 μL of medium).

- Final Dilution:
 - Add the appropriate volume of the intermediate stock to your cell culture vessel. For a 1:100 final dilution to achieve 10 μM from a 1 mM intermediate stock, add 10 μL of the intermediate stock to every 1 mL of cell culture medium.
 - Mix gently by swirling the plate or tube.
- DMSO Control: It is crucial to include a vehicle control in your experiments. This should contain the same final concentration of DMSO as the **Ladarixin**-treated samples (typically <0.5%) to account for any solvent effects on the cells.

Diagrams and Visualizations

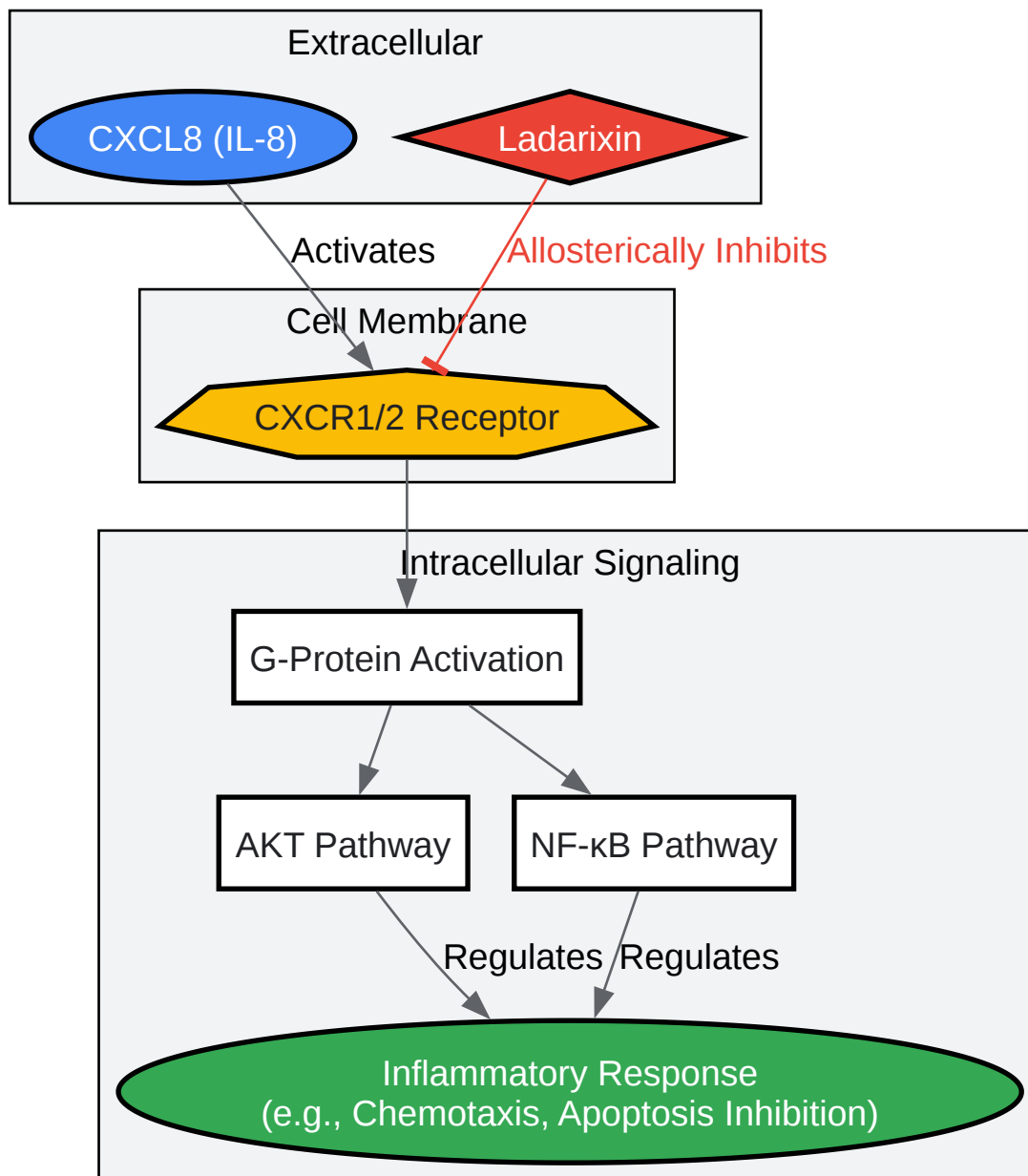
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Ladarixin** stock and working solutions.

Ladarixin Mechanism of Action: CXCR1/2 Signaling Pathway Inhibition



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Caption: **Ladarixin** inhibits CXCR1/2, blocking downstream AKT and NF-κB signaling.

Safety Precautions

- **Ladarixin** is for research use only.

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the powder and concentrated solutions.
- Handle DMSO in a well-ventilated area or a chemical fume hood, as it can facilitate the absorption of substances through the skin.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

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